

An In-depth Technical Guide to the Synthesis and Characterization of Diethylenetriamine

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Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

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Abstract

Diethylenetriamine (DETA), a versatile linear aliphatic amine with the chemical formula $\text{HN}(\text{CH}_2\text{CH}_2\text{NH}_2)_2$, is a crucial building block and intermediate in a myriad of industrial applications, ranging from the synthesis of chelating agents and wet-strength resins to its use as an epoxy curing agent. This technical guide provides a comprehensive overview of the principal industrial synthesis routes for DETA, offering detailed insights into the reaction mechanisms and conditions. Furthermore, this document outlines a systematic approach to the characterization of diethylenetriamine, detailing the methodologies for key analytical techniques essential for purity assessment and structural elucidation. The synthesis and characterization workflows are visually represented through logical diagrams, and all pertinent quantitative data is summarized in structured tables for ease of reference and comparison.

Synthesis of Diethylenetriamine

The industrial production of diethylenetriamine is primarily accomplished through three major synthetic pathways. These methods vary in their starting materials, reaction conditions, and the

resulting product distribution.

Ethylene Dichloride (EDC) Process

The reaction of 1,2-dichloroethane (ethylene dichloride, EDC) with ammonia is a long-established method for producing a range of ethyleneamines, including diethylenetriamine.^[1] This process, however, typically yields a mixture of products, from ethylenediamine (EDA) to higher polyethylene polyamines.^[2]

Reaction Principle:

The synthesis involves the nucleophilic substitution of the chlorine atoms in EDC by ammonia. The initial reaction forms ethylenediamine, which can then further react with EDC to produce diethylenetriamine and subsequently higher oligomers.

- Step 1: $\text{C}_2\text{H}_4\text{Cl}_2 + 2\text{NH}_3 \rightarrow \text{H}_2\text{N}(\text{CH}_2)_2\text{NH}_2 + 2\text{HCl}$
- Step 2: $\text{H}_2\text{N}(\text{CH}_2)_2\text{NH}_2 + \text{C}_2\text{H}_4\text{Cl}_2 + \text{NH}_3 \rightarrow \text{HN}(\text{CH}_2\text{CH}_2\text{NH}_2)_2 + 2\text{HCl}$

Product selectivity is primarily controlled by adjusting the molar ratio of ammonia to EDC. A higher ammonia-to-EDC ratio favors the formation of ethylenediamine, whereas lower ratios lead to a greater proportion of higher amines like DETA.^[2]

Experimental Protocol: Synthesis of Diethylenetriamine via the EDC Process

Objective: To synthesize a mixture of ethyleneamines with an enriched fraction of diethylenetriamine.

Materials:

- 1,2-Dichloroethane (EDC)
- Aqueous Ammonia (20-30%)
- Ethylenediamine (EDA)
- Sodium Hydroxide (for neutralization)

Equipment:

- High-pressure autoclave or tubular reactor
- Heating and stirring apparatus
- Pressure gauge
- Distillation apparatus (for fractional distillation)

Procedure:

- **Reaction Setup:** A high-pressure reactor is charged with 1,2-dichloroethane, ethylenediamine, and a 20-30% aqueous solution of ammonia. The molar ratio of EDC:EDA:ammonia is typically in the range of 1.0:0.25-0.5:1.5-2.0.[3]
- **Reaction Conditions:** The reactor is sealed and heated to a temperature of 150-160°C. The pressure is maintained between 0.5 and 1.0 MPa.[3] The reaction mixture is stirred continuously for a designated period, typically several hours.
- **Neutralization:** After cooling the reactor, the resulting mixture of amine hydrochlorides is neutralized with a strong base, such as sodium hydroxide, to liberate the free amines.[1]
- **Purification:** The product mixture is then subjected to fractional distillation under reduced pressure to separate the different ethyleneamines based on their boiling points. The fraction corresponding to diethylenetriamine is collected.[1]

Table 1: Reaction Parameters and Product Distribution for the EDC Process

Parameter	Value	Reference
Reactants	EDC, Ammonia, EDA	[3]
Molar Ratio (EDC:EDA:NH ₃)	1.0:0.5:1.5	[3]
Temperature	150-155°C	[3]
Pressure	0.5-0.7 MPa	[3]
Reaction Time	8 hours	[3]
Product Composition (wt. %)		
Ethylenediamine (EDA)	5.44%	[3]
Diethylenetriamine (DETA)	66.88%	[3]
Piperazine	1.2%	[3]
N-Aminoethylpiperazine (N-AEP)	12.15%	[3]
Triethylenetetramine (TETA)	7.27%	[3]
Tetraethylenepentamine (TEPA)	4.66%	[3]

Reductive Amination of Monoethanolamine (MEA)

The catalytic reductive amination of monoethanolamine (MEA) with ammonia is another significant industrial route for the production of ethyleneamines.[4] This process can be tuned to favor the production of lighter ethyleneamines like EDA and DETA.[5]

Reaction Principle:

The reaction proceeds via a "hydrogen-borrowing" mechanism.[6] The alcohol group of MEA is first dehydrogenated to an aldehyde, which then reacts with ammonia to form an imine. The imine is subsequently hydrogenated to form an amine. This process can continue to form higher amines.

Experimental Protocol: Synthesis of Diethylenetriamine via Reductive Amination of MEA

Objective: To synthesize diethylenetriamine through the catalytic reductive amination of monoethanolamine.

Materials:

- Monoethanolamine (MEA)
- Ammonia
- Hydrogen
- Reductive amination catalyst (e.g., Nickel-Rhenium on a support)[\[5\]](#)

Equipment:

- Continuous flow fixed-bed reactor
- High-pressure pumps for liquids and gases
- Heater
- Gas-liquid separator
- Distillation column

Procedure:

- Catalyst Activation: The reductive amination catalyst is typically reduced in a stream of hydrogen at an elevated temperature before use.
- Reaction Feed: A feed stream containing monoethanolamine, ammonia, and hydrogen is continuously passed over the catalyst bed in the reactor.[\[7\]](#)
- Reaction Conditions: The reaction is carried out in the gas phase at a pressure of approximately 40 to 200 atmospheres and a temperature ranging from 170°C to 225°C.[\[7\]](#)
The feed rate is adjusted to control the conversion of MEA.

- **Product Separation:** The reactor effluent, containing unreacted starting materials and the product mixture, is cooled and passed through a gas-liquid separator. The liquid product is then purified by distillation to isolate diethylenetriamine.[4]

Cyclic Process with Ethylenediamine (EDA), Monoethanolamine (MEA), and Urea

A more selective process for the manufacture of diethylenetriamine involves a cyclic two-step reaction starting from ethylenediamine, monoethanolamine, and urea.[2]

Reaction Principle:

- **Step 1:** Ethylenediamine, monoethanolamine, and urea react in an inert atmosphere to form aminoethylethyleneurea and ethyleneurea.[2]
- **Step 2:** The intermediate ureas are then hydrolyzed in the presence of a Brønsted base catalyst (e.g., sodium hydroxide) to yield diethylenetriamine and ethylenediamine. The ethylenediamine can be recycled back into the first step.[2]

Experimental Protocol: Synthesis of Diethylenetriamine from EDA, MEA, and Urea

Objective: To selectively synthesize diethylenetriamine using a two-step cyclic process.

Materials:

- Ethylenediamine (EDA)
- Monoethanolamine (MEA)
- Urea
- Sodium Hydroxide (NaOH)
- Nitrogen (for inert atmosphere)

Equipment:

- Reaction vessel with heating and stirring capabilities

- Reflux condenser
- Distillation apparatus

Procedure:

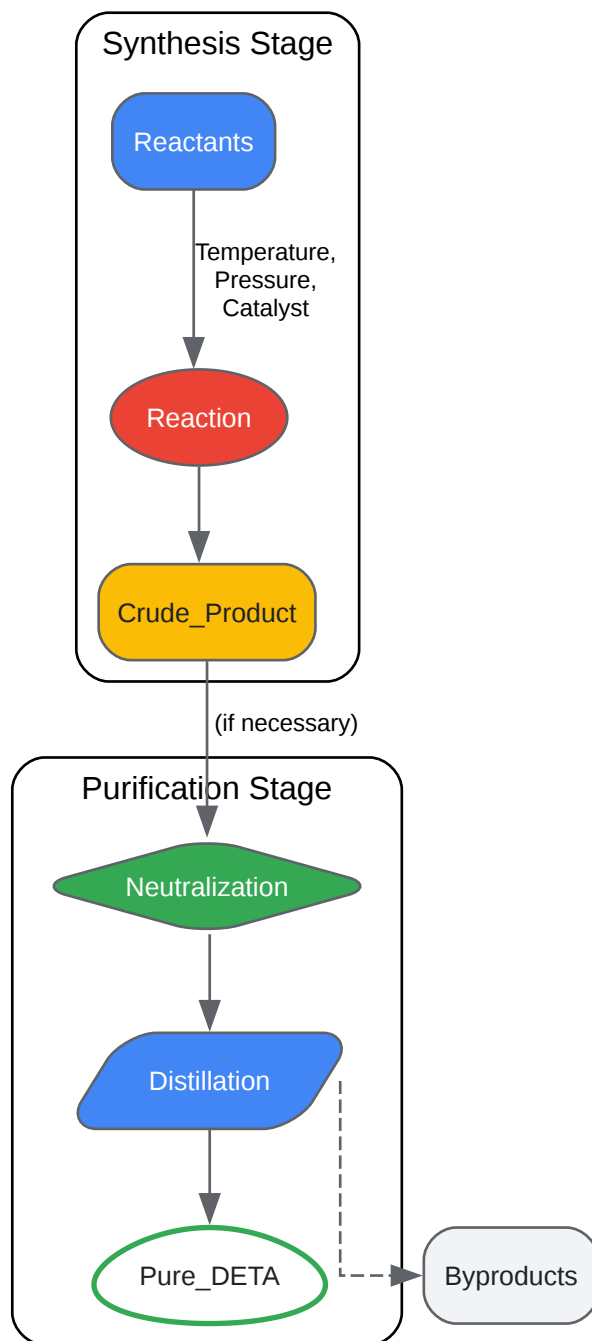
- Urea Derivative Formation: In a reaction vessel under a nitrogen atmosphere, ethylenediamine, monoethanolamine, and urea are reacted at a temperature between 260°C and 320°C. A preferred molar ratio of EDA to urea to MEA is approximately 3:1.25:1.[\[2\]](#)
- Hydrolysis: The resulting mixture containing aminoethylethyleneurea and ethyleneurea is then hydrolyzed. An aqueous solution of sodium hydroxide is added, and the mixture is heated to a temperature between 150°C and 250°C.[\[2\]](#)
- Product Isolation: After the hydrolysis is complete, the reaction mixture is cooled. Diethylenetriamine is then separated from the regenerated ethylenediamine and other components by distillation.

Table 2: Yield and Selectivity for the EDA/MEA/Urea Process

Parameter	Value	Reference
Overall MEA Conversion	Quantitative	[2]
Overall Selectivity to DETA	81.3%	[2]
Overall Selectivity to EDA	13.8%	[2]

Synthesis Workflow Diagram

General Synthesis Workflow for Diethylenetriamine



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Caption: A generalized workflow for the synthesis and purification of Diethylenetriamine.

Characterization of Diethylenetriamine

The characterization of synthesized diethylenetriamine is crucial to confirm its identity, purity, and to quantify any impurities. A combination of chromatographic and spectroscopic techniques is typically employed.

Physicochemical Properties

A summary of the key physicochemical properties of diethylenetriamine is presented in Table 3.

Table 3: Physicochemical Properties of Diethylenetriamine

Property	Value	Reference
Molecular Formula	C ₄ H ₁₃ N ₃	[8]
Molecular Weight	103.17 g/mol	[9]
Appearance	Colorless to pale yellow liquid	[10]
Odor	Strong ammonia-like	[10]
Boiling Point	205-207°C	[8][10]
Melting Point	-39°C	[8]
Density (at 20°C)	~0.95 g/mL	[10]
Refractive Index (n ^{20D})	~1.484	[10]
Water Solubility	Miscible	[10]

Chromatographic Analysis

2.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile components in a sample. For the analysis of amines like DETA, which can exhibit poor peak shape due to their polarity, derivatization is often employed.[11]

Experimental Protocol: GC-MS Analysis of Diethylenetriamine

Objective: To identify and quantify diethylenetriamine and related impurities.

Materials:

- Diethylenetriamine sample
- Anhydrous solvent (e.g., methanol)
- Derivatization agent (e.g., isobutyl chloroformate)[[12](#)]
- Helium (carrier gas)

Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis (e.g., HP-5MS)[[13](#)]
- Autosampler

Procedure:

- Sample Preparation and Derivatization: A solution of the diethylenetriamine sample is prepared in a suitable solvent. A derivatizing agent is added to convert the polar amine groups into less polar derivatives, improving chromatographic performance.[[12](#)]
- GC-MS Parameters:
 - Injection: A small volume (e.g., 1 μ L) of the derivatized sample is injected into the GC in splitless mode.[[13](#)]
 - Inlet Temperature: 290°C.[[13](#)]
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.[[13](#)]
 - Oven Temperature Program: Initial temperature of 80°C (hold for 1 min), ramp at 5°C/min to 180°C, then at 10°C/min to 240°C, and finally at 25°C/min to 290°C (hold for 10 min). [[13](#)]

- MS Transfer Line Temperature: 290°C.[13]
- MS Detection: The mass spectrometer is operated in full scan mode or selected ion monitoring (SIM) mode for higher sensitivity.
- Data Analysis: The resulting chromatogram is analyzed to determine the retention time of the DETA derivative. The mass spectrum of the corresponding peak is compared with a reference library for identification. Quantification can be performed using an internal or external standard.

2.2.2. High-Performance Liquid Chromatography (HPLC)

HPLC is another valuable technique for the analysis of diethylenetriamine, particularly for purity assessment. Since aliphatic amines lack a strong UV chromophore, pre-column derivatization is typically required for UV or fluorescence detection.[14]

Experimental Protocol: HPLC Analysis of Diethylenetriamine

Objective: To determine the purity of a diethylenetriamine sample.

Materials:

- Diethylenetriamine sample
- Derivatization reagent (e.g., 2,6-dimethyl-4-quinolinecarboxylic acid N-hydroxysuccinimide ester, DMQC-OSu)[14]
- Acetonitrile (HPLC grade)
- Boric acid buffer (pH 7.5)
- Mobile phase (e.g., methanol and water)

Equipment:

- HPLC system with a gradient pump, autosampler, and a UV or fluorescence detector
- Reversed-phase C18 column

Procedure:

- **Sample Derivatization:** An aqueous solution of the amine sample is mixed with a solution of the derivatization reagent in acetonitrile and a boric acid buffer. The mixture is heated to facilitate the reaction.[\[14\]](#)
- **HPLC Conditions:**
 - **Column:** C18 reversed-phase column.[\[14\]](#)
 - **Mobile Phase:** A gradient of methanol and water is typically used for separation.
 - **Detection:** The detector is set to the wavelength of maximum absorbance or emission of the derivatized amine.
 - **Flow Rate:** A typical flow rate is around 1 mL/min.
- **Data Analysis:** The chromatogram is analyzed to determine the peak area of the derivatized diethylenetriamine. Purity is calculated by comparing the peak area of the main component to the total area of all peaks.

Spectroscopic Analysis

2.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation of diethylenetriamine.

Experimental Protocol: NMR Analysis of Diethylenetriamine

Objective: To confirm the chemical structure of diethylenetriamine.

Materials:

- Diethylenetriamine sample
- Deuterated solvent (e.g., D_2O or CDCl_3)

Equipment:

- NMR spectrometer

Procedure:

- Sample Preparation: A small amount of the diethylenetriamine sample is dissolved in a deuterated solvent in an NMR tube.
- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired using appropriate pulse sequences and acquisition parameters.
- Spectral Interpretation: The chemical shifts, integration, and coupling patterns in the ^1H NMR spectrum, and the chemical shifts in the ^{13}C NMR spectrum are analyzed to confirm the structure of diethylenetriamine.

Table 4: Predicted ^{13}C NMR Spectral Data for Diethylenetriamine

Carbon Atom	Chemical Shift (ppm)
C1	39.8
C2	50.4

(Predicted data based on standard NMR databases)[[15](#)]

2.3.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule.

Experimental Protocol: FTIR Analysis of Diethylenetriamine

Objective: To identify the functional groups in diethylenetriamine.

Materials:

- Diethylenetriamine sample

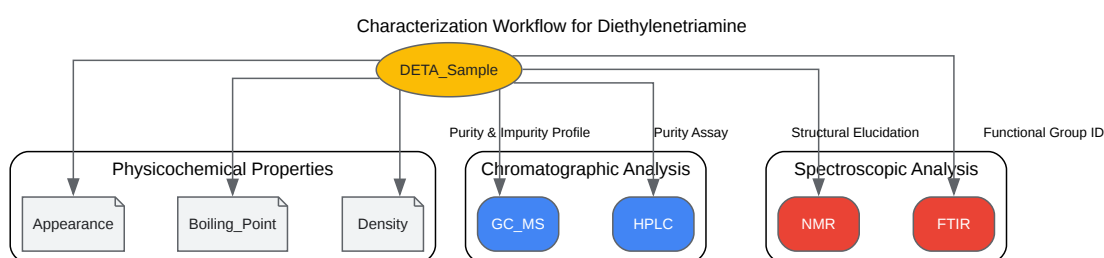
Equipment:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory or salt plates (NaCl or KBr)

Procedure:

- Sample Preparation:
 - ATR: A drop of the liquid sample is placed directly onto the ATR crystal.[16]
 - Neat Liquid: A thin film of the liquid is placed between two salt plates.[16]
- Data Acquisition: The FTIR spectrum is recorded over a typical range of 4000-400 cm^{-1} . A background spectrum is collected and subtracted from the sample spectrum.
- Spectral Interpretation: The spectrum is analyzed for characteristic absorption bands corresponding to N-H stretching (primary and secondary amines), C-H stretching, and N-H bending vibrations.

Characterization Workflow Diagram



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Caption: A typical workflow for the comprehensive characterization of Diethylenetriamine.

Conclusion

This technical guide has detailed the primary industrial synthesis routes for diethylenetriamine, including the ethylene dichloride process, the reductive amination of monoethanolamine, and the cyclic urea-based method. For each synthetic approach, the underlying chemical principles and experimental considerations have been outlined. Furthermore, a robust characterization workflow has been presented, incorporating chromatographic and spectroscopic techniques that are essential for verifying the identity, purity, and quality of the synthesized diethylenetriamine. The provided experimental protocols and tabulated data serve as a valuable resource for researchers and professionals in the fields of chemical synthesis and drug development, facilitating a deeper understanding and practical application of the synthesis and analysis of this important chemical intermediate.

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